

# 4-(Phenylthio)phenol safety and handling precautions

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## Compound of Interest

Compound Name: 4-(Phenylthio)phenol

Cat. No.: B1280271

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An In-depth Technical Guide to the Safety and Handling of **4-(Phenylthio)phenol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-(Phenylthio)phenol** (CAS No. 5633-55-6), a compound utilized in pharmaceutical development, material science, and as an antioxidant.[1] Due to its potential hazards, a thorough understanding of its properties and the necessary precautions is essential for safe laboratory use.

## Hazard Identification and Classification

**4-(Phenylthio)phenol** is classified as harmful if swallowed, in contact with skin, or if inhaled.[2] Prolonged or repeated oral exposure may cause damage to the kidneys and liver.[2] It is also considered harmful to aquatic life.[2]

GHS Classification:

- Acute Toxicity, Oral (Category 4)[2]
- Acute Toxicity, Dermal (Category 4)[2]
- Acute Toxicity, Inhalation (Category 4)[2]
- Specific Target Organ Toxicity - Repeated Exposure, Oral (Category 2)[2]

- Hazardous to the Aquatic Environment, Acute Hazard (Category 3)[2]

#### Hazard Statements:

- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[2]
- H373: May cause damage to organs (Kidney, Liver) through prolonged or repeated exposure if swallowed.[2]
- H402: Harmful to aquatic life.[2]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(Phenylthio)phenol** is presented in the table below.

Property	Value	Reference
Molecular Formula	C12H10OS	[3]
Molecular Weight	202.27 g/mol	[1][3]
Appearance	White to light yellow flakes/powder	[4]
Melting Point	110 - 115 °C (230 - 239 °F)	[2]
Boiling Point	279 °C (534 °F)	[2]
Partition Coefficient (n-octanol/water)	log Pow: 1.95	[2]

## Toxicological Information

While detailed toxicological studies on **4-(Phenylthio)phenol** are not extensively published, the available safety data indicates potential for significant health effects. The primary routes of exposure are inhalation, skin contact, and ingestion.[2] As an aromatic thiol, it is generally advised to handle it with appropriate precautions due to some degree of toxicity.[1]

Similar to phenol, it may possess the ability to penetrate the skin rapidly, potentially causing burns.[5] Due to its local anesthetizing properties, skin burns may initially be painless.[5] Systemic effects can occur from any route of exposure and may include damage to the liver and kidneys with repeated or prolonged exposure.[2]

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-(Phenylthio)phenol** are not publicly available in the reviewed literature. The cited hazard classifications are typically derived from studies conducted in accordance with standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). For instance, the partition coefficient was determined using OECD Test Guideline 117.[2]

## Safe Handling and Storage

A systematic approach to handling **4-(Phenylthio)phenol** is crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield where splashing is possible.[6]
- Skin Protection: Wear a lab coat and impervious clothing, such as butyl rubber or neoprene gloves.[5][6]
- Respiratory Protection: If handling outside of a fume hood or if dust is generated, use a NIOSH-approved respirator.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[2][7]
- Facilities should be equipped with an eyewash station and a safety shower in close proximity to the workstation.[4][8]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, strong bases, and strong acids.[8]
- Keep containers tightly closed.[4][8]

## First Aid Measures

In the event of exposure to **4-(Phenylthio)phenol**, immediate medical attention is crucial.

Exposure Route	First Aid Procedure	Reference
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	[2][4]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention.	[2][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[2][8]
Ingestion	Rinse mouth. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.	[2][4]

## Spills and Disposal

#### Spills:

- In case of a spill, avoid generating dust.[2]
- Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[4]
- Clean the affected area thoroughly.[2]
- Do not let the chemical enter the environment.[8]

#### Disposal:

- Dispose of **4-(Phenylthio)phenol** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[5]

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) for this product before use and follow all institutional safety protocols.

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## References

- 1. Buy 4-(Phenylthio)phenol | 5633-55-6 [smolecule.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. 4-PHENYLTHIOPHENOL | 5633-55-6 [amp.chemicalbook.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. ehs.princeton.edu [ehs.princeton.edu]
- 6. ehs.yale.edu [ehs.yale.edu]
- 7. monash.edu [monash.edu]
- 8. fishersci.com [fishersci.com]

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Address: 3281 E Guasti Rd  
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